

Essential Safety and Logistical Information for Handling Methyl 3-hydroxypropanoate

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Compound of Interest

Compound Name: Methyl 3-hydroxypropanoate

Cat. No.: B1346797

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **Methyl 3-hydroxypropanoate**, including operational and disposal plans.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 3-hydroxypropanoate is a combustible liquid that can be harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2]} It is known to cause serious eye irritation and skin irritation, and may also lead to respiratory irritation.^[1] Adherence to proper safety protocols is crucial to minimize risk.

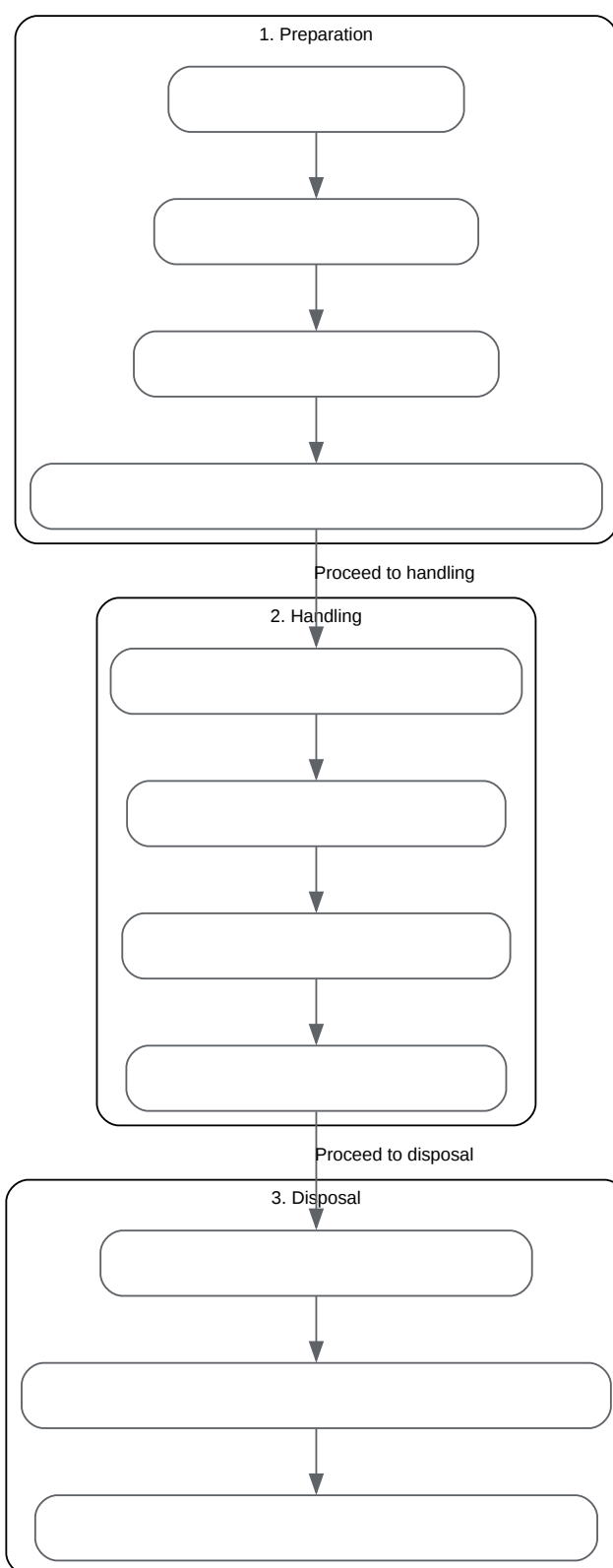
Summary of Required Personal Protective Equipment

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles are required to prevent contact with eyes.[3]
Face Shield	A face shield should be worn in addition to goggles when handling large quantities.[3]	
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for handling esters.[3]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn to protect against splashes.
Closed-toe shoes	Required to protect feet from spills.	
Respiratory Protection	Respirator	A NIOSH-certified organic vapor respirator is necessary if ventilation is inadequate.[4]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Methyl 3-hydroxypropanoate** is essential for laboratory safety. The following protocol outlines the key steps from preparation to disposal.

Experimental Workflow for Handling **Methyl 3-hydroxypropanoate**



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Caption: This workflow outlines the essential steps for safely handling **Methyl 3-hydroxypropanoate**, from initial preparation to final disposal.

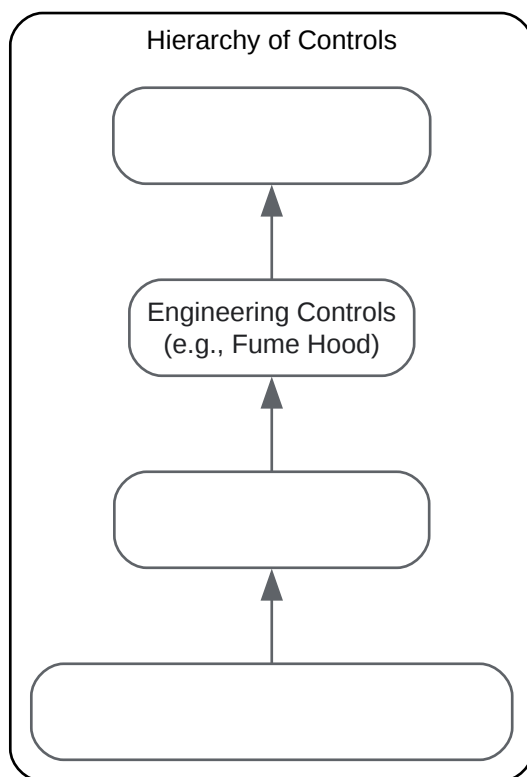
Disposal Plan

Proper disposal of **Methyl 3-hydroxypropanoate** is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All waste containing **Methyl 3-hydroxypropanoate**, including contaminated consumables, must be collected in a designated and clearly labeled hazardous waste container.
- **Regulatory Compliance:** Disposal must be carried out in accordance with all local, state, and federal regulations.^[5] It is the responsibility of the chemical waste generator to ensure complete and accurate classification of the waste.^[5]
- **Professional Disposal:** The sealed waste container should be handed over to a licensed hazardous waste disposal company.

Hierarchy of Safety Controls

To effectively mitigate the risks associated with **Methyl 3-hydroxypropanoate**, a hierarchical approach to safety controls should be implemented. This prioritizes the most effective measures to ensure a safe working environment.



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References

- 1. 6149-41-3 Cas No. | Methyl 3-hydroxypropanoate | Apollo [store.apolloscientific.co.uk]
- 2. Propanoic acid, 3-hydroxy-, methyl ester | C₄H₈O₃ | CID 80252 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. mcrcsafety.com [mcrcsafety.com]
- 4. download.basf.com [download.basf.com]
- 5. fishersci.com [fishersci.com]
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